

Technical Support Center: Refining Animal Models for Emapticap Pegol Efficacy Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Emapticap pegol*

CAS No.: 1390630-22-4

Cat. No.: B15607337

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing animal models to study the efficacy of **emapticap pegol**.

Frequently Asked Questions (FAQs)

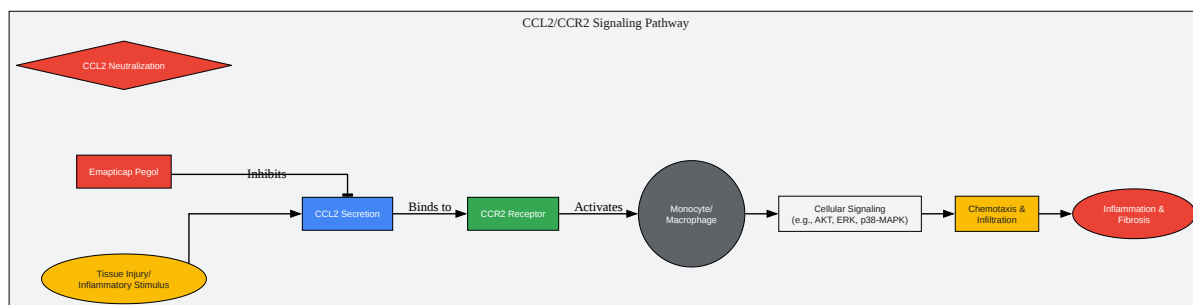
Q1: What is **emapticap pegol** and what is its mechanism of action?

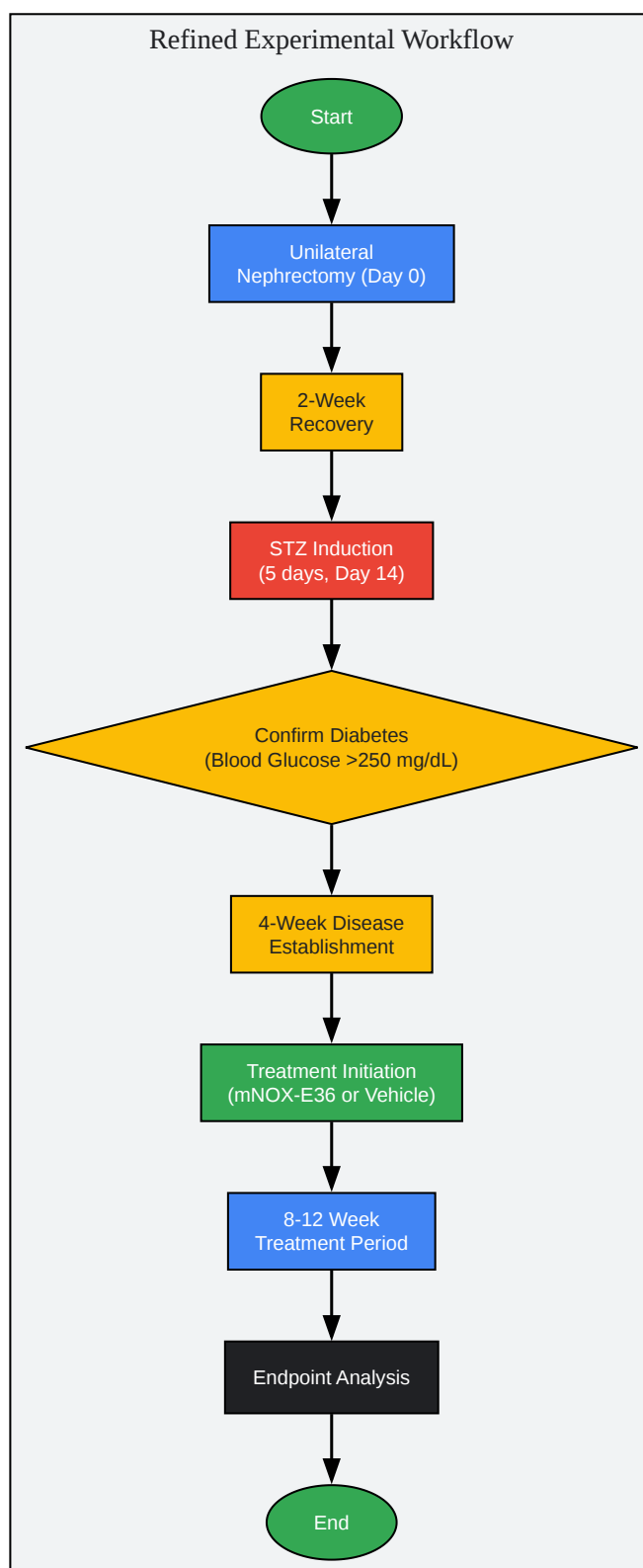
A1: **Emapticap pegol** (NOX-E36) is a Spiegelmer®, a unique class of L-oligonucleotide aptamers, that specifically binds to and neutralizes the pro-inflammatory chemokine C-C motif ligand 2 (CCL2), also known as monocyte chemoattractant protein-1 (MCP-1). By inhibiting CCL2, **emapticap pegol** blocks the recruitment of monocytes and macrophages to sites of inflammation, thereby exerting an anti-inflammatory and anti-fibrotic effect. This mechanism is central to its therapeutic potential in various inflammatory and fibrotic diseases.

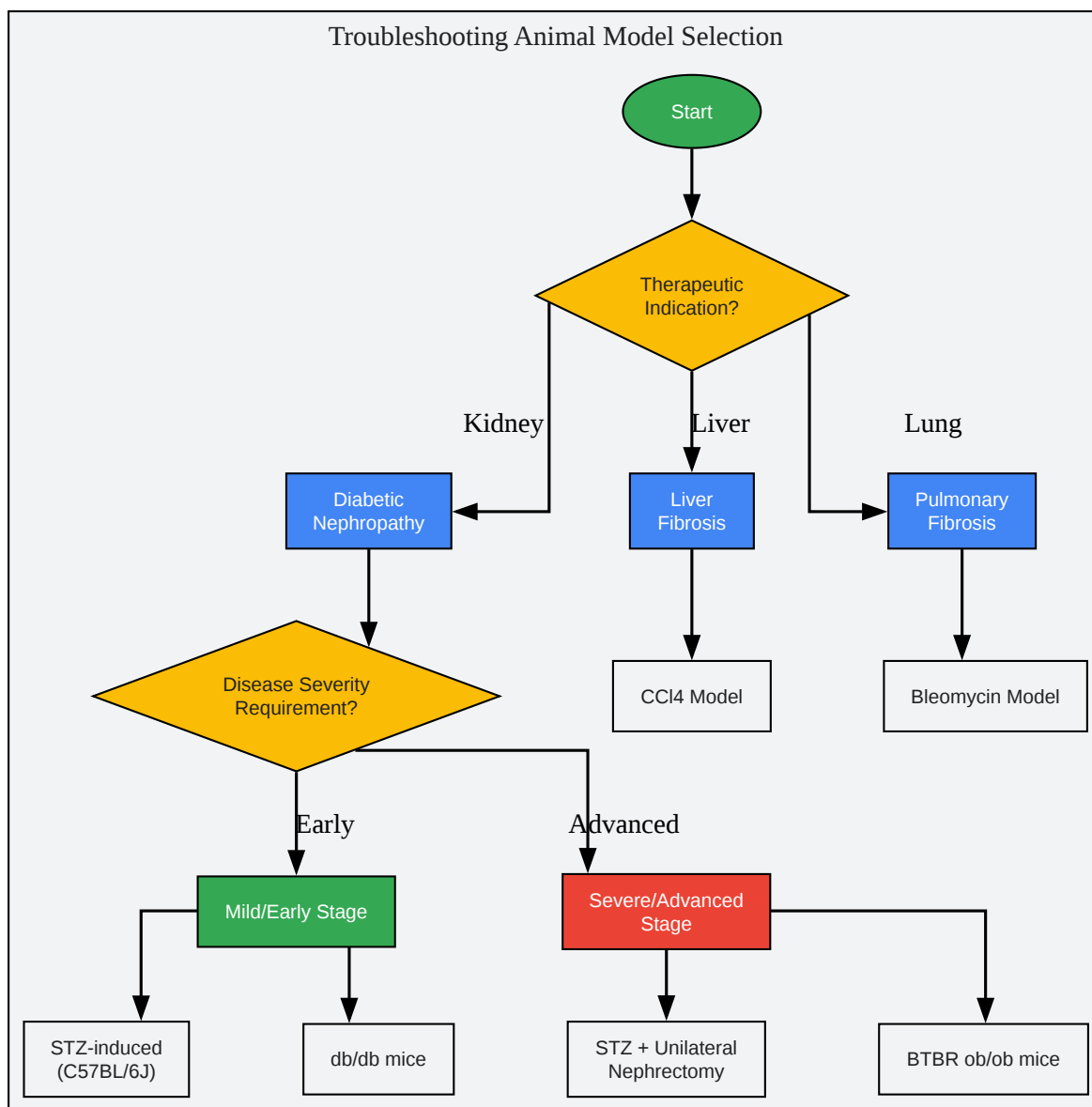
Q2: What is the primary signaling pathway targeted by **emapticap pegol**?

A2: **Emapticap pegol** targets the CCL2/CCR2 signaling axis. CCL2, upon binding to its receptor CCR2 on the surface of immune cells, particularly monocytes, triggers a signaling

cascade that leads to chemotaxis, cell activation, and the release of pro-inflammatory and pro-fibrotic mediators. **Emapticap pegol**'s neutralization of CCL2 directly inhibits these downstream events.







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- To cite this document: BenchChem. [Technical Support Center: Refining Animal Models for Emapticap Pegol Efficacy Studies]. BenchChem, [2026]. [Online PDF]. Available at:

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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